

Validation of SikaBiresin TD-165 for High-Vacuum Systems: A Comparative Guide

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Compound of Interest

Compound Name: TD-165

Cat. No.: B15621617

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of SikaBiresin **TD-165** against established high-vacuum compatible epoxy resins. The objective is to evaluate its potential suitability for applications in high-vacuum environments, such as in scientific instrumentation and drug development processes where outgassing can be a critical concern. Due to the lack of publicly available outgassing data for SikaBiresin **TD-165**, this guide emphasizes the necessity of experimental validation and provides the framework for such testing.

Performance Comparison

A direct comparison of SikaBiresin **TD-165** with materials certified for high-vacuum use reveals the critical missing data for a comprehensive assessment. While SikaBiresin **TD-165** offers favorable mechanical and physical properties for general purpose applications, its performance in a vacuum is undocumented.^{[1][2]} High-vacuum compatible epoxies, in contrast, are specifically formulated and tested to minimize outgassing, which can contaminate sensitive components and degrade vacuum levels.

Table 1: Physical and Mechanical Properties Comparison

Property	SikaBiresin TD-165	EPO-TEK 353ND	Master Bond EP121AO	Kohesi Bond KB 1040 CTE-LO
Viscosity (Mixed, 25°C)	~500 mPa.s[1]	3,000 - 5,000 cPs[3]	Paste	Not Specified
Density (Cured)	~1.12 g/cm ³ (Resin A), ~1.00 g/cm ³ (Hardener B)[1]	Not Specified	Not Specified	Not Specified
Shore D Hardness	~D 80 (after 7 days @ RT)[1]	85[3]	>80	Not Specified
Glass Transition Temp. (Tg)	53°C[1]	≥ 90°C[3]	120-125°C	Not Specified
Service Temperature Range	Not Specified	< 350°C (Intermittent)[3]	-60°F to +400°F	4K to +120°C[4][5]

Table 2: High-Vacuum Compatibility Data

Property	SikaBiresin TD-165	EPO-TEK 353ND	Master Bond EP121AO	Kohesi Bond KB 1040 CTE-LO
Meets ASTM E595	Data Not Available	Yes[3][6][7]	Yes	Yes[4][5][8]
Total Mass Loss (TML)	Data Not Available	Passes NASA low outgassing standard[3][6][7]	Meets NASA low outgassing specifications	Capable of passing NASA low outgassing test[4][5][8]
Collected Volatile Condensable Materials (CVCM)	Data Not Available	Passes NASA low outgassing standard[3][6][7]	Meets NASA low outgassing specifications	Capable of passing NASA low outgassing test[4][5][8]

Note: The absence of Total Mass Loss (TML) and Collected Volatile Condensable Materials (CVCM) data for SikaBiresin **TD-165** is a significant information gap. These parameters are essential for determining a material's suitability for high-vacuum applications. Experimental testing according to the ASTM E595 standard is strongly recommended before considering SikaBiresin **TD-165** for such purposes.

Experimental Protocols

To validate SikaBiresin **TD-165** for high-vacuum use, the following experimental protocols, based on the industry-standard ASTM E595 test, should be followed.

ASTM E595: Standard Test Method for Total Mass Loss and Collected Volatile Condensable Materials from Outgassing in a Vacuum Environment

1. Objective: To determine the total mass loss (TML) and collected volatile condensable materials (CVCM) of a material sample when exposed to a heated vacuum environment.

2. Apparatus:

- Vacuum chamber capable of reaching a pressure of at least 1×10^{-5} torr.
- Heated sample holder capable of maintaining the sample at 125°C.
- Cooled collector plate maintained at 25°C.
- Microbalance with a sensitivity of at least 1 µg.
- Temperature monitoring devices for the sample holder and collector plate.

3. Sample Preparation:

- Prepare a sample of cured SikaBiresin **TD-165** with a known surface area.
- Precondition the sample at 23°C and 50% relative humidity for 24 hours.
- Accurately weigh the preconditioned sample to determine its initial mass.

4. Procedure:

- Place the sample in the heated holder within the vacuum chamber.
- Position the cooled collector plate in close proximity to the sample.
- Evacuate the chamber to a pressure of at least 1×10^{-5} torr.

- Heat the sample to 125°C and maintain this temperature for 24 hours.
- Simultaneously, maintain the collector plate at 25°C.
- After 24 hours, cool the sample and bring the chamber back to atmospheric pressure.
- Carefully remove the sample and the collector plate.

5. Data Analysis:

- Weigh the post-test sample to determine the final mass. Calculate the Total Mass Loss (TML) as a percentage of the initial mass.
- Weigh the collector plate to determine the mass of the condensed materials. Calculate the Collected Volatile Condensable Materials (CVCM) as a percentage of the initial sample mass.
- Acceptance Criteria (NASA Standard):
 - $TML < 1.0\%$
 - $CVCM < 0.1\%$

Residual Gas Analysis (RGA)

1. Objective: To identify the species of molecules that are outgassed from the material under vacuum.

2. Apparatus:

- High-vacuum chamber.
- Mass spectrometer (Residual Gas Analyzer).
- Sample heating and temperature control system.

3. Procedure:

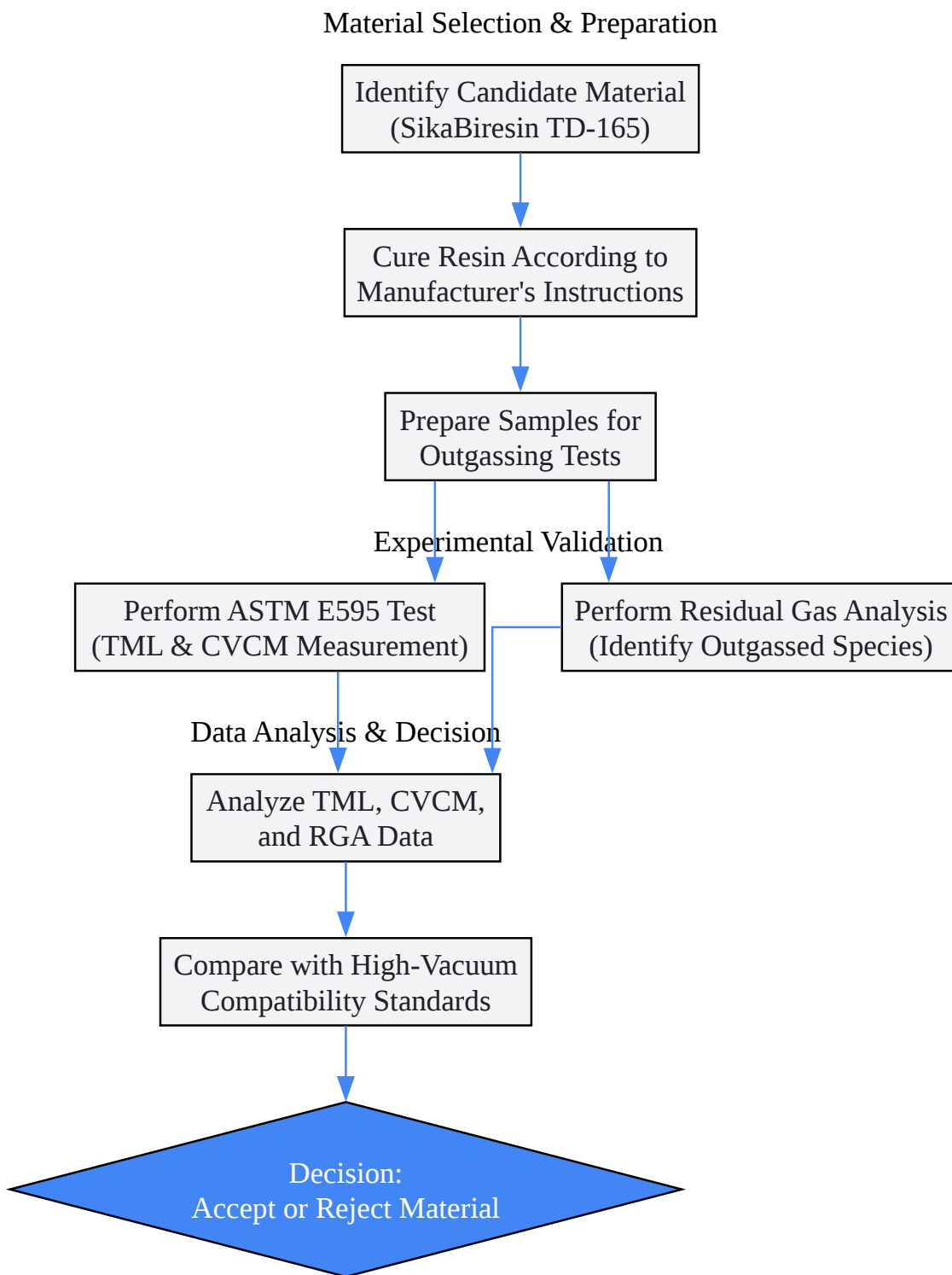
- Place a cured sample of SikaBiresin **TD-165** in the vacuum chamber.
- Evacuate the chamber to the desired vacuum level.
- Heat the sample to its intended operating temperature.
- Use the RGA to scan the mass-to-charge ratio of the residual gases in the chamber.

4. Data Analysis:

- Analyze the mass spectrum to identify the outgassed species (e.g., water, solvents, plasticizers, etc.). This information is crucial for assessing potential contamination risks for sensitive components in the vacuum system.

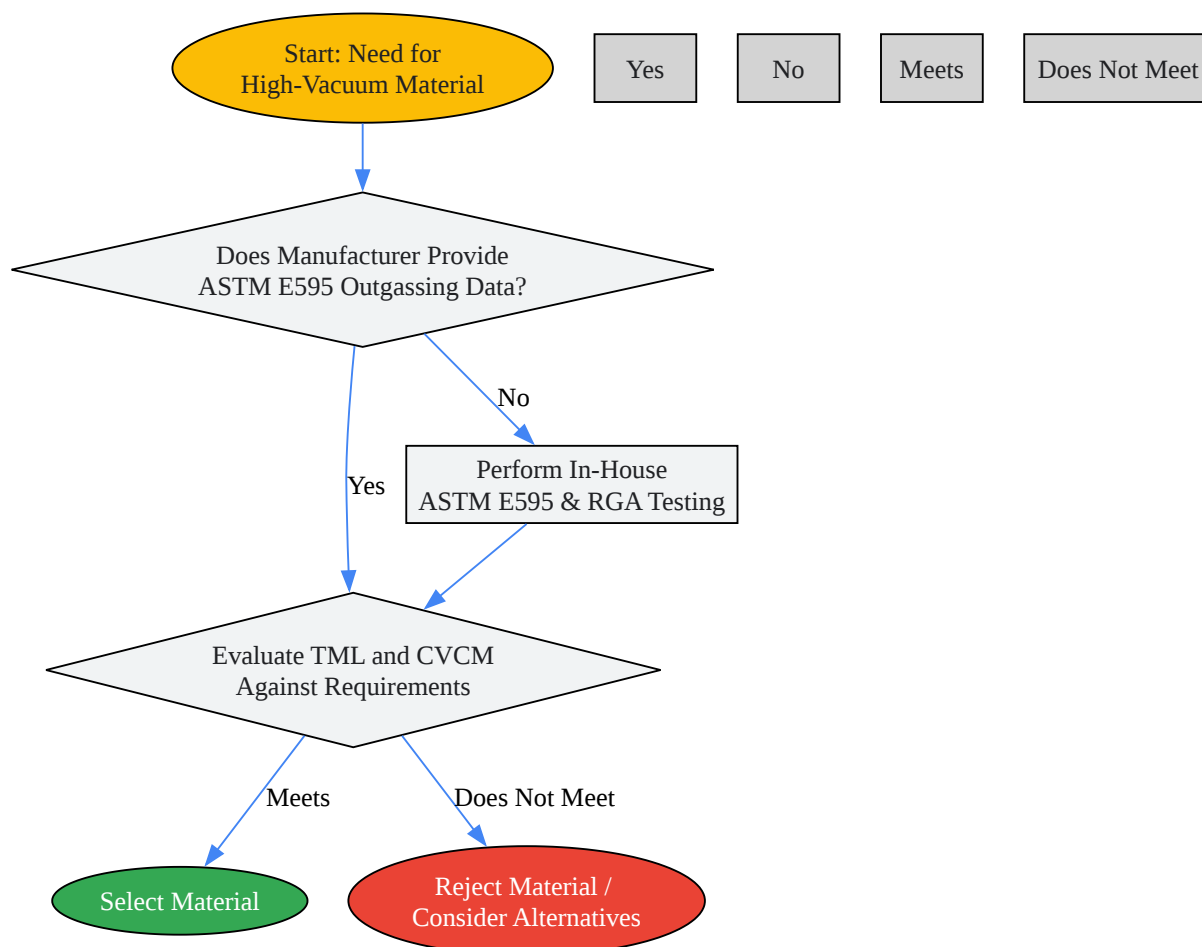
Visualizations

The following diagrams illustrate the workflow for material validation and a decision-making process for selecting high-vacuum compatible materials.



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Caption: Experimental workflow for validating a material for high-vacuum use.



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